

Solubility profile of 3-Nitro-L-phenylalanine in common lab solvents

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Compound of Interest

Compound Name: 3-Nitro-L-phenylalanine

Cat. No.: B556584

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Solubility Profile of 3-Nitro-L-phenylalanine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **3-Nitro-L-phenylalanine** in common laboratory solvents. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a robust framework for determining the solubility profile through established experimental protocols.

Physicochemical Properties

A summary of the available physicochemical properties for **3-Nitro-L-phenylalanine** and its parent compound, L-phenylalanine, is presented in Table 1. This information is crucial for understanding the general solubility behavior and for designing experiments.

Property	3-Nitro-L-phenylalanine	L-Phenylalanine
CAS Number	19883-74-0 [1] [2]	63-91-2
Molecular Formula	C9H10N2O4 [1] [2]	C9H11NO2
Molecular Weight	210.19 g/mol [1] [2]	165.19 g/mol
Melting Point	230-240°C (decomposes) (for DL form) [3]	Decomposes at 271-273°C (for DL-form) [4]
Appearance	White to off-white solid [3]	Odorless white crystalline powder [4]
Qualitative Solubility in Water	Not explicitly stated	Soluble [4]
Qualitative Solubility in Ethanol	Not explicitly stated	Insoluble [4]
Qualitative Solubility in Methanol	Not explicitly stated	Very slightly soluble [4]
Qualitative Solubility in Ether	Not explicitly stated	Insoluble [4]
Qualitative Solubility in Benzene	Not explicitly stated	Insoluble [4]

Experimental Protocols for Solubility Determination

Two common methods for determining the solubility of a compound like **3-Nitro-L-phenylalanine** are the qualitative method for a rapid assessment and the gravimetric method for quantitative measurement.

Qualitative Solubility Assessment

This method provides a rapid preliminary understanding of the solubility of **3-Nitro-L-phenylalanine** in various solvents.

Principle: The solubility is visually assessed by observing whether the solute dissolves in a given solvent to form a clear solution or if the solution remains cloudy or contains undissolved particles.[\[5\]](#)

Materials:

- **3-Nitro-L-phenylalanine**
- A selection of common laboratory solvents (e.g., deionized water, ethanol, methanol, DMSO, DMF, acetone)
- Test tubes and test tube rack
- Vortex mixer
- Spatula

Procedure:

- Add approximately 2-3 mg of **3-Nitro-L-phenylalanine** to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vigorously mix the contents using a vortex mixer for 1-2 minutes.
- Allow the test tube to stand for 5-10 minutes and observe the solution.
- Record the observation as:
 - Soluble: A clear solution is formed with no visible particles.
 - Partially Soluble: The solution is cloudy, or some undissolved particles remain.
 - Insoluble: The compound does not dissolve, and the majority of it settles at the bottom of the test tube.
- Repeat the procedure for each solvent of interest.

Quantitative Solubility Determination by the Gravimetric Method

This method provides a precise measurement of the solubility of **3-Nitro-L-phenylalanine** in a specific solvent at a given temperature.

Principle: A supersaturated solution is prepared and allowed to reach equilibrium. The concentration of the solute in the saturated supernatant is then determined by evaporating the solvent and weighing the residue.[6]

Materials:

- **3-Nitro-L-phenylalanine**
- Selected solvent
- Isothermal shaker or water bath
- Centrifuge
- Analytical balance
- Vials or Eppendorf tubes
- Micropipettes
- Drying oven or vacuum desiccator

Procedure:

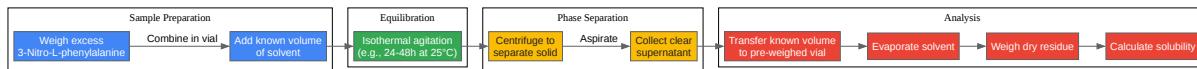
- Add an excess amount of **3-Nitro-L-phenylalanine** to a vial containing a known volume (e.g., 2 mL) of the chosen solvent. The amount should be sufficient to ensure a solid phase remains after equilibration.
- Seal the vial and place it in an isothermal shaker or water bath set to the desired temperature (e.g., 25°C).
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure that the solution reaches equilibrium.
- After equilibration, centrifuge the vial to separate the undissolved solid from the supernatant.

- Carefully withdraw a known volume (e.g., 1 mL) of the clear supernatant using a micropipette and transfer it to a pre-weighed, clean, and dry vial.
- Record the exact mass of the empty vial and the vial with the supernatant.
- Evaporate the solvent from the vial in a drying oven or vacuum desiccator until a constant weight of the residue is achieved.
- Weigh the vial containing the dry residue.
- Calculate the solubility using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of residue (g)} / \text{Volume of supernatant (L)})$$

Experimental Workflow

The following diagram illustrates the general workflow for the quantitative determination of solubility using the gravimetric method.



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